

Application Notes and Protocols for SikaBiresin® TD-165 Casting

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Compound of Interest

Compound Name: TD-165

Cat. No.: B15621617

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive, step-by-step guide for casting with SikaBiresin® **TD-165**, a two-component epoxy resin system. The high transparency and low viscosity of this resin make it suitable for a variety of research applications, including the fabrication of custom laboratory apparatus, microfluidic devices, and the embedding of biological specimens for analysis.

Material Properties

SikaBiresin® **TD-165** is the hardener component used in conjunction with a compatible resin component, such as SikaBiresin® TD-150. The properties of the mixed resin are critical for successful application in a research setting.

Table 1: Physical and Mechanical Properties of SikaBiresin® TD-150 / **TD-165** Mixture

Property	Value	Standards
Component A (Resin)	SikaBiresin® TD-150	
Color	Bluish-transparent	
Viscosity at 25°C	~500 mPa·s	
Density at 23°C	~1.12 g/cm ³	
Component B (Hardener)	SikaBiresin® TD-165	
Color	Transparent	
Viscosity at 25°C	~650 mPa·s	
Density at 23°C	~1.00 g/cm ³	
Mixture		
Mixing Ratio (A:B) by weight	100 : 50	
Mixing Ratio (A:B) by volume	100 : 50	
Color	Transparent	
Viscosity at 25°C	~500 mPa·s	
Pot Life (150g at 25°C)	~60 minutes	
Tack-free time (1-3mm layer at 23°C)	~8 - 9 hours	[1] [2]
Shore D Hardness (after 7 days at RT)	D 81	ISO 868
Flexural Modulus	1600 MPa	ISO 178
Elongation at Maximum Strength	5%	ISO 527
Glass Transition Temperature (T _g)	53°C	ISO 11359-2

Experimental Protocols

Material and Mold Preparation

Proper preparation of the resin components and the casting mold is crucial for achieving high-quality, reproducible results.

Protocol 1: Material and Mold Preparation

- **Component Homogenization:** Before use, ensure both resin (Component A) and hardener (Component B) are at a uniform room temperature (18-25°C).^{[3][4]} After prolonged storage at low temperatures, crystallization may occur in Component A. This can be reversed by warming the component to a maximum of 70°C until the crystals dissolve.^{[1][2][5]} Allow the component to cool to the processing temperature before use.
- **Mold Selection:** Molds can be fabricated from various materials, including silicone, polyethylene (PE), or other materials treated with a release agent. For applications requiring high optical clarity, polished mold surfaces are recommended.
- **Mold Cleaning:** Thoroughly clean the mold to remove any dust, grease, or other contaminants. Use a suitable solvent if necessary, and ensure the mold is completely dry before use.
- **Release Agent Application:** To prevent the epoxy from adhering to the mold, apply a suitable release agent.^{[1][5]} A liquid or paste wax can be used.^{[1][5]} For custom-made molds or frames, brown PE packing tape can be used as a self-releasing surface.^{[1][5]}
- **Sealing Porous Molds:** If using porous materials for molds, such as wood or 3D-printed plastics, seal the surface with a quick-setting epoxy or varnish to prevent resin absorption and bubble formation.^{[1][5]} Ensure the sealant is fully cured before casting.

Mixing and Degassing

Accurate mixing and effective degassing are essential to ensure the structural integrity and clarity of the final cast.

Protocol 2: Mixing and Degassing

- **Pre-mixing Stirring:** Individually stir both Component A and Component B before mixing to ensure homogeneity.

- **Measuring:** Accurately measure the resin and hardener according to the specified mixing ratio of 100:50 by weight or volume.
- **Initial Mixing:** In a clean, dry container, add the hardener (Component B) to the resin (Component A). Mix thoroughly by hand or with a mechanical mixer at a low speed to minimize air entrapment.[\[1\]](#)[\[5\]](#)
- **Double Mixing:** For critical applications, it is recommended to perform a double mixing. After the initial mix, transfer the resin to a second clean container and mix again to ensure no unmixed material from the sides or bottom of the first container is incorporated.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- **Degassing:**
 - **Self-Degassing:** Due to its low viscosity and self-degassing properties, the mixture can be left to stand for up to 10 minutes to allow air bubbles to rise and dissipate.[\[1\]](#)[\[2\]](#)[\[5\]](#)
 - **Vacuum Degassing:** For applications where complete void-free casting is critical (e.g., microfluidics), place the mixed resin in a vacuum chamber. Apply a vacuum until the mixture expands and then collapses. Hold the vacuum for a few more minutes before slowly releasing the pressure.

Casting and Curing

The casting process should be performed in a controlled environment to achieve the desired outcome.

Protocol 3: Casting and Curing

- **Pouring:** Slowly pour the mixed and degassed resin into the prepared mold, starting from the lowest point to avoid entrapping air.
- **Surface Bubble Removal:** After pouring, allow the resin to settle. Any remaining surface bubbles can be removed by passing a hot air gun over the surface from a distance of 15-20 cm.[\[1\]](#)[\[2\]](#)[\[5\]](#)
- **Curing Conditions:** The curing time is dependent on the ambient temperature and the casting thickness. Room temperature is a critical parameter for successful casting.[\[1\]](#)[\[5\]](#)

- For thin layers (1-5 mm), a warmer room (25-30°C) is recommended to accelerate curing and achieve optimal properties.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Avoid high ambient temperatures for thicker castings, as this can lead to a rapid exothermic reaction, causing yellowing and streaks.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Demolding: The time required before the cast part can be safely demolded depends on the size and thickness of the casting. For small parts (<100g) with a thickness of 10mm, demolding can be done after approximately 48 hours. For a 5mm thickness, it can take up to 72 hours.[\[1\]](#)

Post-Processing and Finishing

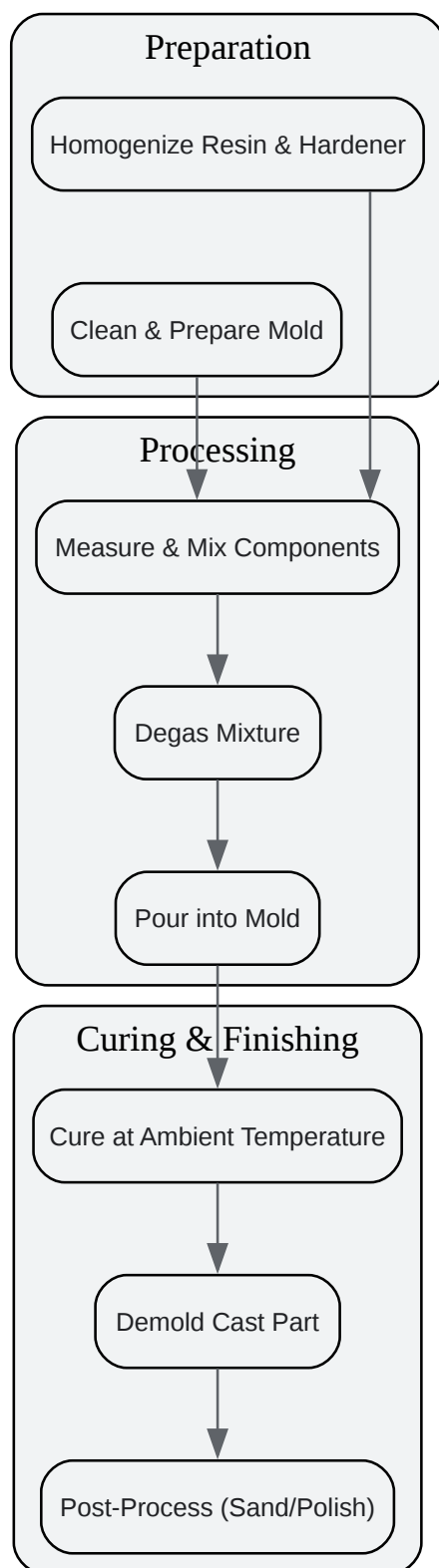
For many research applications, post-processing may be necessary to achieve the desired surface finish and dimensional accuracy.

Protocol 4: Post-Processing and Finishing

- Sanding: If a smoother surface is required, wet sanding with progressively finer grits of sandpaper is recommended.[\[1\]](#)[\[5\]](#) This helps to avoid heat buildup that could damage the resin.
- Polishing: For high-clarity applications, polish the sanded surface using a polishing paste and a buffing wheel.[\[1\]](#)[\[5\]](#) Again, avoid excessive heat generation during this process.
- Machining: Cured SikaBiresin® **TD-165** castings can be machined, drilled, and tapped if required for the final application.

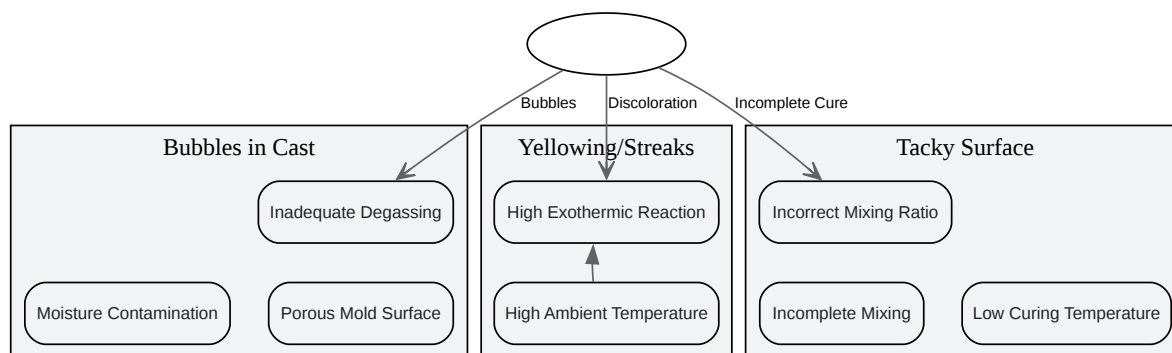
Application-Specific Workflow and Logic

The following diagrams illustrate the general workflow for casting with SikaBiresin® **TD-165** and a logical diagram for troubleshooting common issues.



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Casting Workflow Diagram



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Troubleshooting Common Casting Issues

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References

- 1. Polymeric Microfluidic Devices Fabricated Using Epoxy Resin for Chemically Demanding and Day-Long Experiments [ouci.dntb.gov.ua]
- 2. Using epoxy resin to fabricate a master for microfluidic devices in poly(dimethylsiloxane) – TechConnect Briefs [briefs.techconnect.org]
- 3. industry.sika.com [industry.sika.com]
- 4. industry.sika.com [industry.sika.com]
- 5. briefs.techconnect.org [briefs.techconnect.org]
- 6. mdpi.com [mdpi.com]
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